

Safety and Handling of Lithium Tetraphenylborate: A Technical Guide

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Compound of Interest

Compound Name: *Lithium tetraphenylborate*

Cat. No.: *B076666*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **lithium tetraphenylborate**. The information is compiled from various safety data sheets and chemical resources to ensure a thorough understanding of the potential hazards and safe operating procedures. This document is intended for use by trained professionals in a laboratory or research setting.

Hazard Identification and Classification

Lithium tetraphenylborate and its common adducts, such as **lithium tetraphenylborate tris(1,2-dimethoxyethane)**, are specialty chemicals that require careful handling. While the toxicological properties of the anhydrous form have not been thoroughly investigated, the available data indicates that it is irritating to the eyes, respiratory system, and skin.^[1] The tris(1,2-dimethoxyethane) adduct is classified as a flammable solid.^{[2][3]}

GHS Hazard Classification for **Lithium Tetraphenylborate** Tris(1,2-dimethoxyethane):^{[2][3]}

Hazard Class	Category	Hazard Statement
Flammable Solids	1 / 2	H228: Flammable solid
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Signal Word: Danger[\[2\]](#)[\[4\]](#)

Hazard Pictograms:



Physical and Chemical Properties

A summary of the key physical and chemical properties is presented below. Note that some properties may vary depending on the specific form of the compound (e.g., anhydrous vs. adduct).

Property	Value
Molecular Formula	C ₂₄ H ₂₀ BLi
Molecular Weight	326.18 g/mol
Appearance	White to off-white powder [5]
Solubility	No information available

Properties of **Lithium Tetraphenylborate Tris(1,2-dimethoxyethane) Adduct**:[\[2\]](#)[\[6\]](#)

Property	Value
Molecular Formula	(C ₆ H ₅) ₄ BLi·3CH ₃ O(CH ₂ CH ₂)OCH ₃
Molecular Weight	596.53 g/mol
CAS Number	75965-35-4

Exposure Controls and Personal Protection

To minimize exposure and ensure personal safety, the following engineering controls and personal protective equipment (PPE) should be utilized.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[1]
- Use local exhaust ventilation to control airborne concentrations.[1]
- Ensure eyewash stations and safety showers are readily accessible.[7]

Personal Protective Equipment (PPE):[1][2][8]

Protection Type	Recommendation
Eye/Face Protection	Safety glasses with side-shields or chemical goggles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Protective clothing to prevent skin contact.	
Respiratory Protection	A NIOSH/MSHA approved respirator is recommended if ventilation is inadequate or for handling large quantities.

Handling and Storage

Proper handling and storage procedures are critical to maintaining the stability of the compound and preventing accidents.

Handling:

- Avoid contact with skin and eyes.[[1](#)]
- Avoid inhalation of dust.[[1](#)]
- Wash hands thoroughly after handling.[[1](#)]
- Keep away from heat, sparks, and open flames, especially the tris(1,2-dimethoxyethane) adduct.[[9](#)]
- Use non-sparking tools.[[10](#)]

Storage:

- Store in a cool, dry, well-ventilated place.[[1](#)]
- Keep containers tightly closed when not in use.[[1](#)]
- Store away from incompatible materials such as strong oxidizing agents.[[1](#)]
- The tris(1,2-dimethoxyethane) adduct is classified under Storage Class 4.1B for flammable solid hazardous materials.[[2](#)]

First-Aid Measures

In the event of exposure, follow these first-aid procedures and seek medical attention.

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.[1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse mouth and drink 2-4 cupfuls of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1]

Fire-Fighting and Accidental Release Measures

Fire-Fighting:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1]
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.[1]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1]

Accidental Release:

- Personal Precautions: Wear appropriate personal protective equipment as outlined in Section 3.[1]
- Containment and Cleanup: Sweep up the material and place it into a suitable, closed container for disposal. Avoid generating dust.[1]
- Environmental Precautions: Prevent the material from entering drains or waterways.[11]

Stability and Reactivity

- Chemical Stability: Stable under normal temperatures and pressures.[1]
- Conditions to Avoid: Exposure to strong oxidants.[1]
- Incompatible Materials: Strong oxidizing agents.[1]
- Hazardous Decomposition Products: Upon combustion, may produce irritating and toxic fumes and gases, including carbon oxides, boron oxides, and lithium oxides.[1][8]

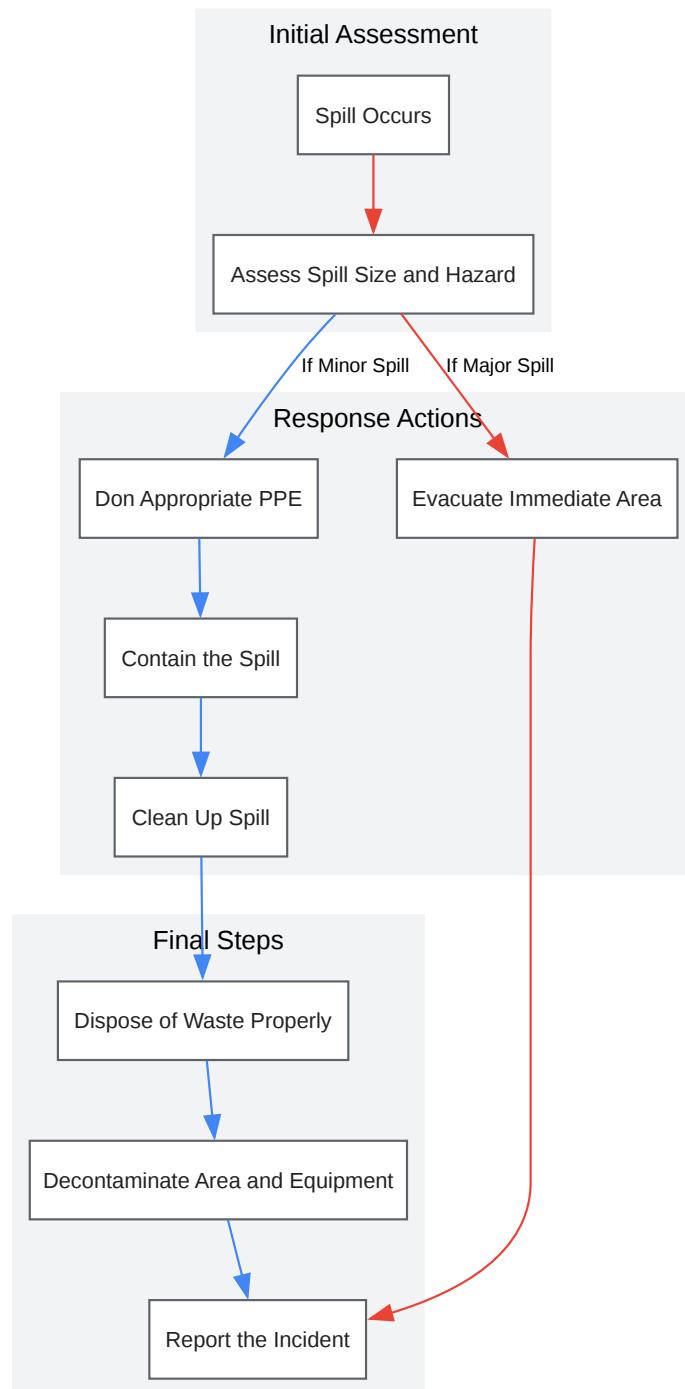
Disposal Considerations

Dispose of waste in accordance with all applicable federal, state, and local regulations.[1]
Waste is classified as hazardous.[9]

Experimental Protocols Workflow

The following diagram illustrates a general workflow for handling a chemical spill of **lithium tetraphenylborate**.

Workflow for Chemical Spill Response

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